

2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$ molecular weight and formula

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Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$

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In-depth Technical Guide: 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular characteristics of 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$, a stable isotope-labeled version of 2',3'-O-Isopropylideneadenosine. The incorporation of five Carbon-13 (^{13}C) atoms provides a valuable tool for various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification.

Molecular Data Summary

The fundamental molecular properties of both the unlabeled and the $^{13}\text{C}_5$ -labeled 2',3'-O-Isopropylideneadenosine are presented below. The table facilitates a direct comparison of their molecular formulas and weights.

Compound	Molecular Formula	Molecular Weight (g/mol)
2',3'-O-Isopropylideneadenosine	$C_{13}H_{17}N_5O_4$ [1] [2] [3] [4] [5]	307.31 [2] [4]
2',3'-O-Isopropylideneadenosine- $^{13}C_5$	$C_8^{13}C_5H_{17}N_5O_4$	312.29

Methodology for Molecular Weight Calculation

The molecular weight of 2',3'-O-Isopropylideneadenosine- $^{13}C_5$ was determined by substituting five of the twelve naturally abundant carbon atoms (^{12}C) with the stable isotope Carbon-13 (^{13}C). The calculation is based on the atomic masses of the constituent elements.

The standard molecular formula for 2',3'-O-Isopropylideneadenosine is $C_{13}H_{17}N_5O_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#). The molecular weight of the unlabeled compound is approximately 307.31 g/mol [\[2\]](#)[\[4\]](#).

The atomic mass of Carbon-13 is approximately 13.00335 atomic mass units (amu)[\[6\]](#)[\[7\]](#). For the $^{13}C_5$ -labeled compound, the molecular formula is $C_8^{13}C_5H_{17}N_5O_4$.

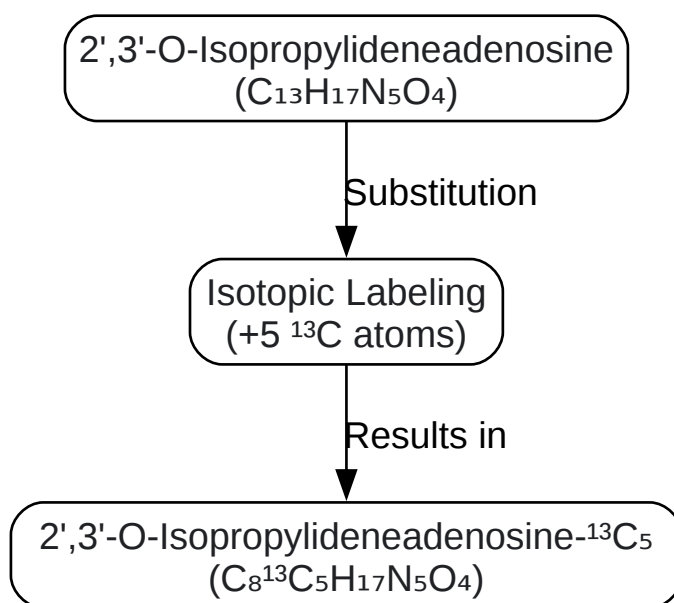
The calculation for the molecular weight is as follows:

- Carbon: $(8 \times 12.011) + (5 \times 13.00335)$
- Hydrogen: 17×1.008
- Nitrogen: 5×14.007
- Oxygen: 4×15.999

Summing these values yields the final molecular weight of 2',3'-O-Isopropylideneadenosine- $^{13}C_5$.

Logical Relationship of Isotopic Labeling

The following diagram illustrates the relationship between the standard compound and its isotopically labeled counterpart.



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Caption: Isotopic labeling workflow.

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References

- 1. Adenosine, 2',3'-O-(1-methylethylidene)- [webbook.nist.gov]
- 2. calpaclab.com [calpaclab.com]
- 3. aurora-biotech.com [aurora-biotech.com]
- 4. 2',3'-O-异亚丙基腺苷 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 2',3'-O-Isopropylideneadenosine, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. Carbon-13 - Wikipedia [en.wikipedia.org]
- 7. Isotopes Matter [isotopesmatter.com]

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